

Technical Guide: Physical Properties of 5,5-Difluoro-6-hydroxyhexanoic Acid

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Compound of Interest

Compound Name: 5,5-Difluoro-6-hydroxyhexanoic acid

Cat. No.: B2409294

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Introduction

This technical guide provides a summary of the known physical properties of **5,5-Difluoro-6-hydroxyhexanoic acid**. Due to the limited availability of direct experimental data for this specific compound, this document also presents computed data for structurally related analogs to offer a comparative context for researchers. The information is intended to support research and development activities where this compound may be of interest.

Core Physical Properties of 5,5-Difluoro-6-hydroxyhexanoic Acid

Direct experimental data for **5,5-Difluoro-6-hydroxyhexanoic acid** is scarce. The primary available information is its molecular weight.

Comparative Analysis with Structural Analogs

To provide a more comprehensive understanding, the physical properties of **5,5-Difluoro-6-hydroxyhexanoic acid** are presented alongside data for two key analogs: 6-hydroxyhexanoic acid (the non-fluorinated parent compound) and 5,5-difluorohexanoic acid (lacking the 6-hydroxy group). This comparison allows for an estimation of the effects of fluorination and hydroxylation on the molecule's physical characteristics.

Data Presentation: Physical Properties of **5,5-Difluoro-6-hydroxyhexanoic Acid** and Analogs

Property	5,5-Difluoro-6-hydroxyhexanoic Acid	5,5-Difluorohexanoic Acid (Analog)	6-Hydroxyhexanoic Acid (Analog)
CAS Number	2247107-02-2[1]	372-67-8	1191-25-9[2]
Molecular Formula	C ₆ H ₁₀ F ₂ O ₃	C ₆ H ₁₀ F ₂ O ₂ [3]	C ₆ H ₁₂ O ₃ [2]
Molecular Weight	168.14 g/mol [1]	152.14 g/mol [3]	132.16 g/mol [2]
Melting Point	Data Not Available	Data Not Available	40-41 °C[2]
Boiling Point	Data Not Available	Data Not Available	89-90 °C at 1 Torr[2]
XLogP3	Data Not Available	1.5 (Computed)[3]	-0.4 (Computed)
Appearance	Data Not Available	Data Not Available	Solid

Note: "Data Not Available" indicates that no reliable experimental or computed data was found in the public domain at the time of this report. Data for analogs is provided for comparative purposes and should be interpreted with caution.

Experimental Protocols

As no specific experimental studies on the physical properties of **5,5-Difluoro-6-hydroxyhexanoic acid** were identified, this section outlines generalized protocols for determining key physical characteristics.

Determination of Melting Point

A standard method for determining the melting point of a solid compound is through capillary melting point apparatus.

- **Sample Preparation:** A small, dry sample of the crystalline compound is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus with a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate.

- Observation: The temperature range from the appearance of the first liquid droplet to the complete melting of the solid is recorded as the melting point range.

Determination of Boiling Point

For non-volatile liquids, the boiling point can be determined using distillation. For smaller quantities, a micro boiling point determination method can be employed.

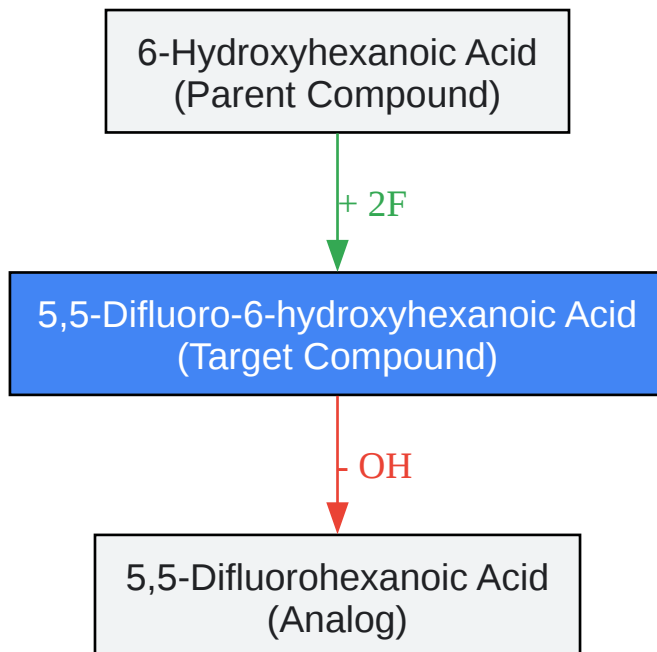
- Apparatus Setup: A small amount of the liquid is placed in a test tube with an inverted capillary tube.
- Heating: The test tube is heated in a controlled manner using a heating bath.
- Observation: As the liquid heats, a stream of bubbles will emerge from the inverted capillary. The heat is then slowly reduced.
- Measurement: The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Visualizations

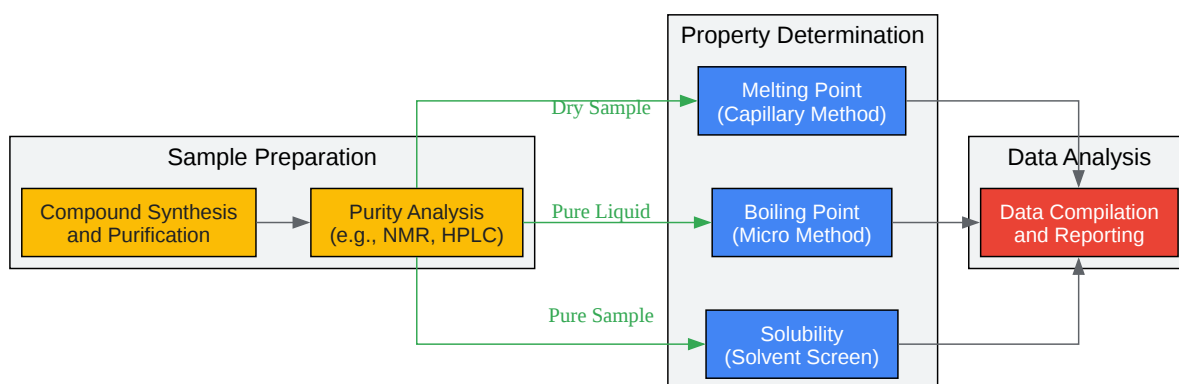
Logical Relationships of Target Compound and Analogs

The following diagram illustrates the structural relationships between **5,5-Difluoro-6-hydroxyhexanoic acid** and the analogs discussed in this guide.

Structural Relationships



General Workflow for Physical Property Characterization



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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 5,5-Difluoro-6-hydroxyhexanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2409294#5-5-difluoro-6-hydroxyhexanoic-acid-physical-properties]

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